

chemical structure and properties of puberulic acid

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Compound of Interest

Compound Name: *Puberulic acid*

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Puberulic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Puberulic acid, a natural tropolone derivative produced by several species of *Penicillium*, has garnered significant interest in the scientific community due to its potent biological activities, including antimalarial and cytotoxic properties. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **puberulic acid**. Detailed experimental protocols for its isolation, synthesis, and biological evaluation are presented, alongside a summary of its known mechanisms of action and effects on cellular signaling pathways. This document aims to serve as a comprehensive resource for researchers and professionals involved in natural product chemistry, drug discovery, and toxicology.

Chemical Structure and Identification

Puberulic acid is a tropolone carboxylic acid with the systematic IUPAC name 3,4,6-trihydroxy-5-oxo-1,3,6-cycloheptatriene-1-carboxylic acid.^[1] Its chemical structure is characterized by a seven-membered aromatic ring, which is a hallmark of the tropolone class of compounds.

Table 1: Chemical Identifiers of **Puberulic Acid**

Identifier	Value	Reference
IUPAC Name	3,4,6-Trihydroxy-5-oxo-1,3,6-cycloheptatriene-1-carboxylic acid	[1]
CAS Number	99-23-0	[1]
Molecular Formula	C ₈ H ₆ O ₆	[1][2][3][4]
Molecular Weight	198.13 g/mol	[1][2][3]
SMILES	<chem>C1=C(C=C(C(=C(C1=O)O)O)O)C(=O)O</chem>	[3][4]
InChI	InChI=1S/C8H6O6/c9-4-1-3(8(13)14)2-5(10)7(12)6(4)11/h1-2H,(H,13,14)(H3,9,10,11,12)	[4]

Physicochemical Properties

Puberulic acid is a cream-colored powder that is soluble in hot water and forms a freely soluble sodium salt.[1] Its physicochemical properties are summarized in the tables below.

Table 2: Physical Properties of **Puberulic Acid**

Property	Value	Reference
Appearance	Cream-colored powder	[1]
Melting Point	316-318 °C	[1]
Solubility	Soluble in hot water. Forms a freely soluble sodium salt.	[1]

Table 3: Spectroscopic and Chemical Properties of **Puberulic Acid**

Property	Value	Reference
UV max (in water)	270 nm (log ϵ 4.55), 350 nm (log ϵ 3.86)	[1]
pKa (predicted)	3.16 \pm 0.20	
Mass Spectrometry	Precursor ion [M-H] ⁻ at m/z 197.0086	

Biological Activities and Mechanism of Action

Puberulic acid exhibits a range of biological activities, most notably its potent antimalarial and cytotoxic effects. Recent studies have also highlighted its potential nephrotoxicity.

Antimalarial Activity

Puberulic acid has demonstrated significant activity against both chloroquine-sensitive and chloroquine-resistant strains of *Plasmodium falciparum*.

Table 4: In Vitro Antimalarial Activity of **Puberulic Acid**

Organism	Strain	IC ₅₀	Reference
Plasmodium falciparum	K1 (chloroquine-resistant)	0.050 μ M	

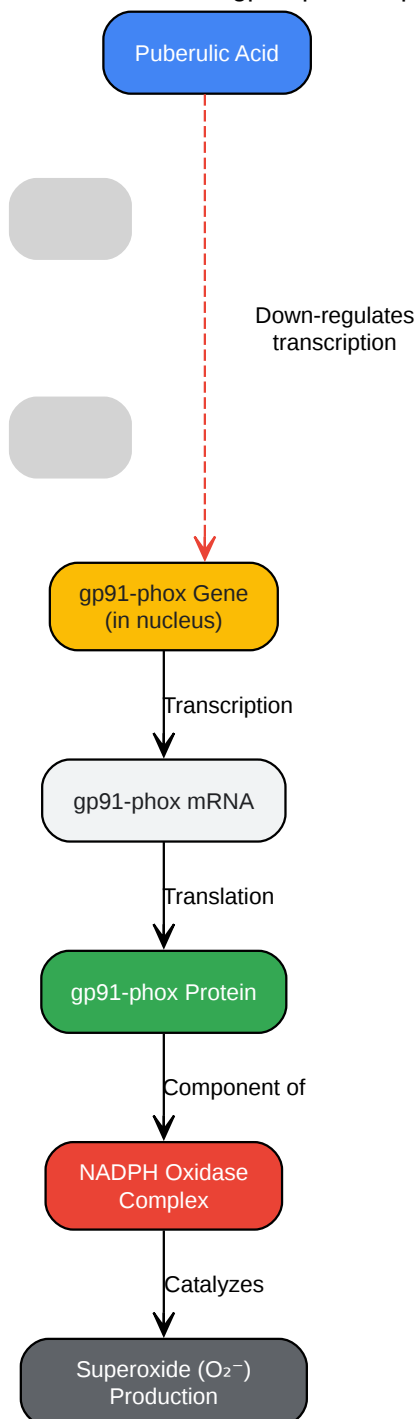
Cytotoxicity

Puberulic acid displays cytotoxic effects against various cell lines. One of its identified mechanisms of action involves the downregulation of the superoxide-generating enzyme NADPH oxidase.

Puberulic acid has been shown to down-regulate the gene expression of gp91-phox (also known as NOX2), a critical subunit of the NADPH oxidase complex. This enzyme is responsible for the production of superoxide anions, which are reactive oxygen species (ROS) involved in various cellular processes, including cell signaling and defense against pathogens. By

inhibiting gp91-phox expression, **puberulic acid** can modulate cellular redox status and downstream signaling pathways.

Puberulic Acid's Effect on gp91-phox Expression



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Caption: **Puberulic acid** downregulates superoxide production.

Nephrotoxicity

Recent studies have identified the kidney as a primary target for **puberulic acid**-induced toxicity. Histopathological examinations have revealed damage to the proximal tubules, suggesting these are particularly susceptible to the compound's effects. The precise molecular mechanisms underlying this nephrotoxicity are still under investigation.

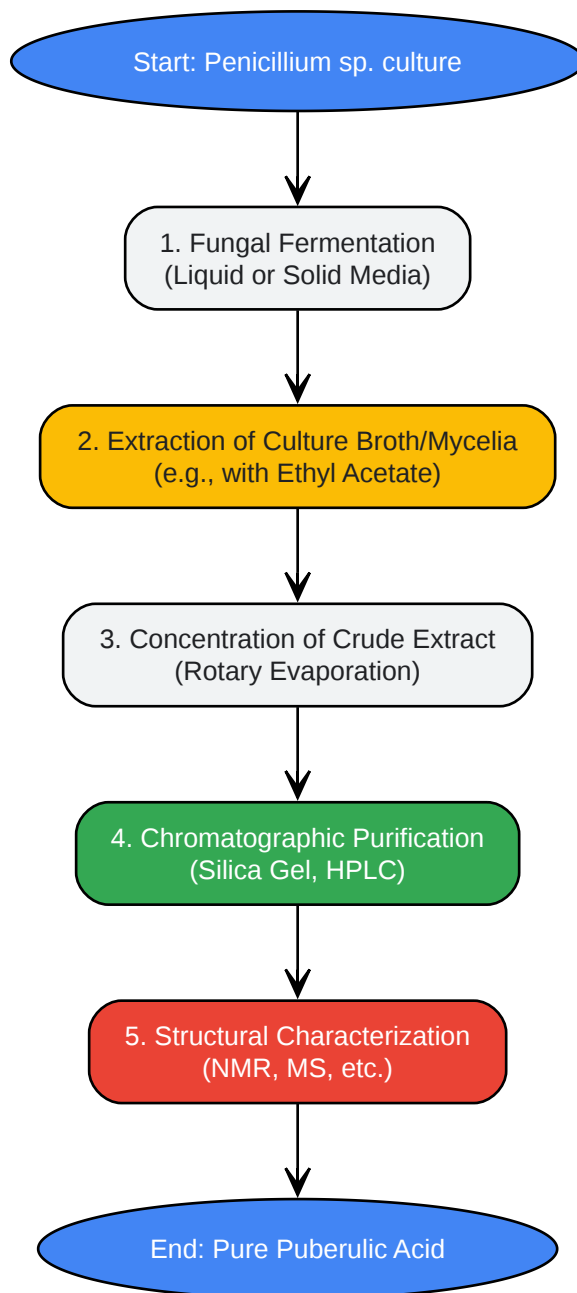
Experimental Protocols

This section provides detailed methodologies for the isolation, synthesis, and biological evaluation of **puberulic acid**.

Isolation of Puberulic Acid from Penicillium Species

The following protocol outlines a general procedure for the isolation of **puberulic acid** from a fungal culture.

Isolation Workflow for Puberulic Acid



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Caption: Workflow for isolating **puberulic acid**.

Methodology:

- **Fungal Culture:** Inoculate a suitable liquid or solid sterile medium with a spore suspension of a **puberulic acid**-producing *Penicillium* strain. Incubate under appropriate conditions (e.g., 25-28°C, with shaking for liquid cultures) for a period sufficient for secondary metabolite production (typically 7-14 days).
- **Extraction:** After incubation, separate the mycelia from the culture broth by filtration. Extract the culture filtrate and/or the mycelial mass with an organic solvent such as ethyl acetate.
- **Concentration:** Combine the organic extracts and concentrate under reduced pressure using a rotary evaporator to obtain a crude extract.
- **Purification:** Subject the crude extract to chromatographic purification. This may involve initial fractionation by silica gel column chromatography followed by further purification using high-performance liquid chromatography (HPLC) with a suitable column (e.g., C18) and mobile phase.
- **Characterization:** Confirm the identity and purity of the isolated **puberulic acid** using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Total Synthesis of Puberulic Acid

Several total syntheses of **puberulic acid** have been reported. The following is a generalized workflow based on a concise synthetic route.

Methodology:

A concise and practical total synthesis of **puberulic acid** has been achieved in 8 steps with a 54% overall yield. The key transformation involves the construction of the tropolone framework through multi-tandem oxidation of an aliphatic-triol, which can be derived from D-(+)-galactose. The synthesis avoids the direct introduction of oxygen atoms into the core skeleton, making it an efficient approach.

Antimalarial Activity Assay

The in vitro antimalarial activity of **puberulic acid** can be determined using a parasite lactate dehydrogenase (pLDH) assay.

Methodology:

- **Parasite Culture:** Culture asynchronous *P. falciparum* (e.g., K1 strain) in human erythrocytes in RPMI medium supplemented with human plasma.
- **Assay Setup:** In a 96-well plate, add the parasite culture to wells containing serial dilutions of **puberulic acid**. Include appropriate controls (e.g., chloroquine as a positive control, and untreated parasites as a negative control).
- **Incubation:** Incubate the plate for 72 hours under microaerophilic conditions.
- **pLDH Assay:** After incubation, lyse the cells and measure the activity of pLDH, an enzyme released by viable parasites, by adding a substrate solution and measuring the absorbance at a specific wavelength.
- **Data Analysis:** Calculate the 50% inhibitory concentration (IC_{50}) value from the dose-response curve.

Cytotoxicity Assay

The cytotoxic effect of **puberulic acid** on cancer cell lines can be evaluated using the MTT assay.

Methodology:

- **Cell Culture:** Culture the desired cancer cell line (e.g., HeLa, A549) in a suitable medium supplemented with fetal bovine serum.
- **Cell Seeding:** Seed the cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- **Treatment:** Treat the cells with various concentrations of **puberulic acid** for a specified duration (e.g., 24, 48, or 72 hours).

- MTT Assay: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate to allow the formation of formazan crystals by viable cells.
- Solubilization and Measurement: Solubilize the formazan crystals with a suitable solvent (e.g., DMSO) and measure the absorbance at a specific wavelength.
- Data Analysis: Calculate the percentage of cell viability relative to untreated control cells and determine the IC₅₀ value.

Conclusion

Puberulic acid is a fascinating natural product with a unique chemical structure and potent biological activities. Its antimalarial and cytotoxic properties make it a promising lead compound for drug discovery efforts. However, its potential for nephrotoxicity warrants further investigation to understand its toxicological profile fully. The experimental protocols provided in this guide offer a framework for researchers to isolate, synthesize, and evaluate the biological effects of **puberulic acid**, thereby facilitating further research into its therapeutic potential and mechanism of action.

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References

- 1. mdpi.com [mdpi.com]
- 2. Puberulic Acid | C₈H₆O₆ | CID 592860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Novel compounds isolated from health food products containing beni-koji (red yeast rice) with adverse event reports - PubMed [pubmed.ncbi.nlm.nih.gov]
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